

# Application Notes and Protocols: Preparation of NCT-501 Hydrochloride Stock Solution

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## Compound of Interest

Compound Name: NCT-501 hydrochloride

Cat. No.: B1531422

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These application notes provide a detailed protocol for the preparation, storage, and handling of stock solutions of **NCT-501 hydrochloride**, a potent and selective inhibitor of aldehyde dehydrogenase 1A1 (ALDH1A1).

## Introduction

**NCT-501 hydrochloride** is a theophylline-based, reversible inhibitor of ALDH1A1 with an IC<sub>50</sub> of 40 nM for the human form.<sup>[1][2]</sup> It demonstrates high selectivity for ALDH1A1 over other ALDH isozymes and dehydrogenases.<sup>[1]</sup> ALDH1A1 is a marker for cancer stem cells in various cancers and plays a crucial role in cellular detoxification, differentiation, and drug resistance. The enzyme catalyzes the oxidation of retinal to retinoic acid, a key signaling molecule in gene expression.<sup>[3][4]</sup> Inhibition of ALDH1A1 is a promising therapeutic strategy in oncology.

## Physicochemical and Solubility Data

A comprehensive summary of the quantitative data for **NCT-501 hydrochloride** is presented in the table below for easy reference.

Property	Value	Reference
Chemical Name	8-[[4-(cyclopropylcarbonyl)-1-piperazinyl]methyl]-3,7-dihydro-1,3-dimethyl-7-(3-methylbutyl)-1H-purine-2,6-dione hydrochloride	
Molecular Formula	C <sub>21</sub> H <sub>32</sub> N <sub>6</sub> O <sub>3</sub> · HCl	[5]
Molecular Weight	452.98 g/mol	[5]
CAS Number	2080306-22-3	[5]
Purity	≥98% (HPLC)	
Appearance	White to off-white solid	
Solubility (Water)	Soluble to 100 mM (45.3 mg/mL)	
Solubility (DMSO)	Soluble to 100 mM (45.3 mg/mL)	
Storage (Solid)	Store at -20°C	[5]
Storage (Stock Solution)	Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.	[6]

## Experimental Protocols

### Safety Precautions

As a formal Safety Data Sheet (SDS) for **NCT-501 hydrochloride** is not readily available, it is recommended to handle this compound with the standard precautions for handling laboratory chemicals of unknown toxicity.

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and chemical-resistant gloves.

- Handling: Avoid inhalation of dust and direct contact with skin and eyes. Handle in a well-ventilated area, preferably in a chemical fume hood.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

## Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **NCT-501 hydrochloride** in dimethyl sulfoxide (DMSO).

Materials:

- **NCT-501 hydrochloride** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Equilibration: Allow the vial of **NCT-501 hydrochloride** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **NCT-501 hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.53 mg of the compound.
- Solvent Addition: Using a calibrated pipette, add the calculated volume of DMSO to the microcentrifuge tube containing the **NCT-501 hydrochloride** powder. To prepare a 10 mM stock solution with 4.53 mg of the compound, add 1 mL of DMSO.

- **Dissolution:** Cap the tube securely and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary.
- **Sterilization (Optional):** If the stock solution is to be used in sterile cell culture applications, it can be sterilized by passing it through a 0.22 µm syringe filter.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage.

## Stock Solution Preparation Table

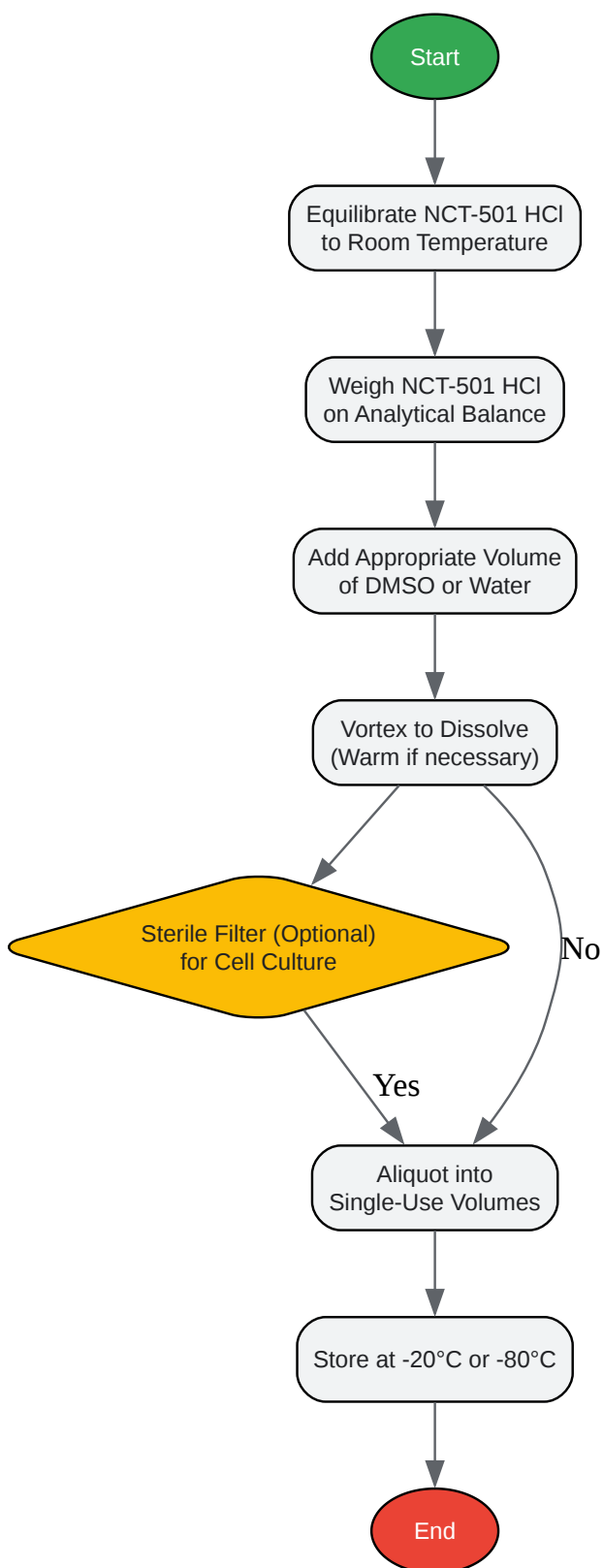
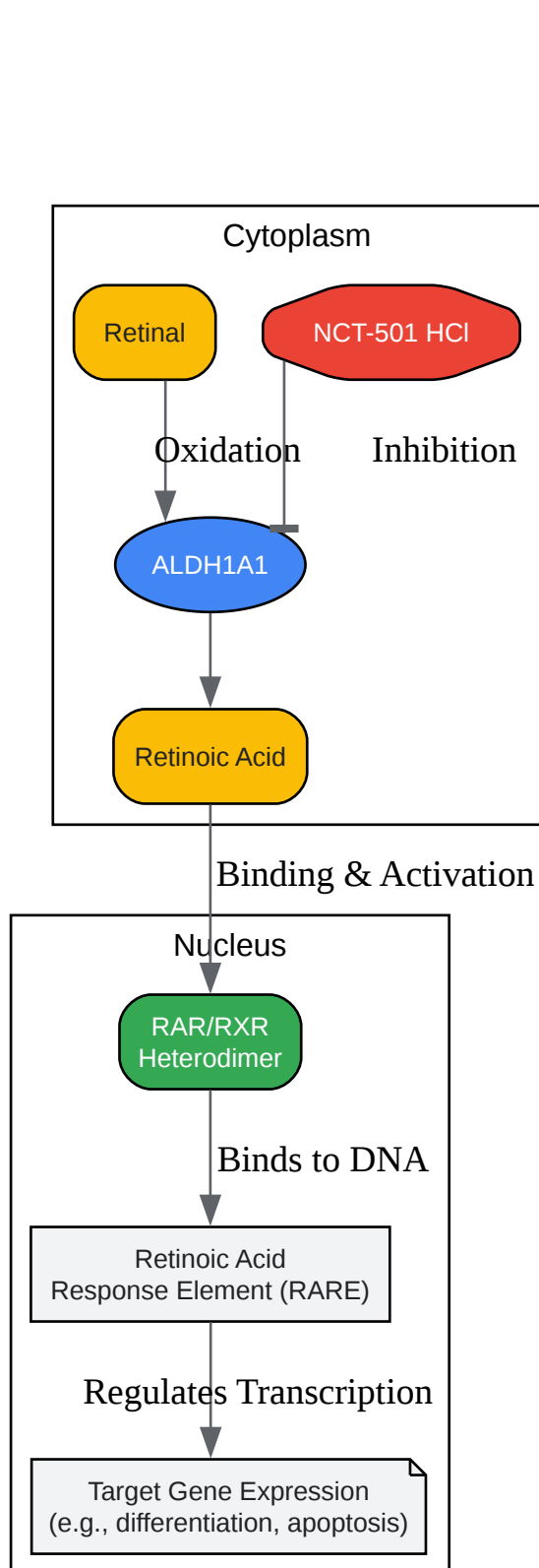
The following table provides the required mass of **NCT-501 hydrochloride** to prepare stock solutions of various concentrations and volumes.

Desired Concentration	Volume	Mass of NCT-501 HCl (mg)
1 mM	1 mL	0.453
5 mM	1 mL	2.265
10 mM	1 mL	4.53
50 mM	1 mL	22.65
100 mM	1 mL	45.3

## Signaling Pathway and Experimental Workflow

### ALDH1A1 Signaling Pathway in Cancer

**NCT-501 hydrochloride** inhibits ALDH1A1, an enzyme that plays a critical role in the conversion of retinal to retinoic acid. Retinoic acid then binds to nuclear receptors (RAR/RXR), which act as transcription factors to regulate the expression of genes involved in cell differentiation, proliferation, and apoptosis. In cancer stem cells, elevated ALDH1A1 activity is associated with drug resistance and tumor progression.



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